

Inquiry Regarding "DFC 100" for Technical Guide Development

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Compound of Interest

Compound Name: DFC 100

Cat. No.: B3045658

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Subject: Clarification Required for Topic "**DFC 100**"

Dear User,

Thank you for your request to develop an in-depth technical guide on the structure and composition of "**DFC 100**."

Following a comprehensive search of scientific and technical literature, it has been determined that "**DFC 100**" is not a uniquely identifiable entity in the context of drug development or molecular biology. The term is associated with several different products and technologies, making it impossible to proceed with creating a single, coherent whitepaper as requested.

Our research has identified the following distinct meanings for "**DFC 100**" or similar terms:

- **Pharmaceutical Formulations:** The most common references are to commercial medications where "DFC" is used as a brand prefix. These include:
 - DFC TR 100mg: A timed-release 100mg capsule of Diclofenac Sodium, a well-known non-steroidal anti-inflammatory drug (NSAID).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - DFC Tablets/Suspension: Formulations of Deflazacort, a corticosteroid used for its anti-inflammatory and immunosuppressant properties.[\[4\]](#)[\[5\]](#)
 - DFC Tablets: A combination drug containing Doxylamine, Vitamin B6, and Folic Acid for treating nausea during pregnancy.[\[6\]](#)

- Drug Development Platform: The acronym "DFC" stands for Drug-Fc Conjugate, a technology platform developed by Cidara Therapeutics. This innovative approach links small molecules or peptides to a human antibody fragment (Fc) to enhance their therapeutic properties. This area is highly relevant to drug development professionals, but there is no specific product named "**DFC 100**" within this platform; their lead candidate, for example, is designated CD388.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Energy and Industrial Technology:
 - Direct Fuel Cell (DFC): A type of molten carbonate fuel cell technology for power generation.
 - Industrial Equipment: The designation "DFC-100" is used for products such as a cartridge valve and a paper collator, which are unrelated to the requested subject matter.[\[10\]](#)[\[11\]](#)

Given this ambiguity, we are unable to fulfill the request for a technical guide on "**DFC 100**" as the core subject is not defined.

Proposed Path Forward

The Drug-Fc Conjugate (DFC) technology platform appears to be the most relevant and suitable topic for your target audience of researchers, scientists, and drug development professionals. This subject would allow for a detailed exploration of:

- Core structure and composition of DFCs.
- Mechanism of action and relevant signaling pathways.
- Quantitative data from preclinical and clinical studies.
- Experimental protocols for synthesis, characterization, and evaluation.

We propose to pivot the focus of the technical guide to the Drug-Fc Conjugate (DFC) platform. This would enable us to meet all your core requirements, including data tables, detailed methodologies, and Graphviz diagrams illustrating the technology's structure and mechanism.

Please let us know if you would like to proceed with this revised topic. We await your confirmation before commencing further research and content creation.

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- To cite this document: BenchChem. [Inquiry Regarding "DFC 100" for Technical Guide Development]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3045658#dfc-100-structure-and-composition>]

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